

An In-depth Technical Guide to the Chemical Properties of Oxonia Active Solution

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Compound of Interest

Compound Name: Oxonia Active

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Oxonia Active**, a widely used disinfectant solution. The information presented herein is intended to support research, development, and quality control activities by providing detailed data on its composition, stability, reactivity, and biocidal mechanisms.

Chemical Composition and Physical Properties

Oxonia Active is an equilibrium mixture of peroxyacetic acid (PAA), hydrogen peroxide (H₂O₂), and acetic acid (AA) in an aqueous solution.[1][2] The synergistic action of these components results in a broad-spectrum biocide with high efficacy.

Table 1: Typical Composition of **Oxonia Active** Solution

Component	Chemical Formula	CAS Number	Concentration Range (% w/w)
Peroxyacetic Acid	CH ₃ CO ₃ H	79-21-0	1 - 15%
Hydrogen Peroxide	H ₂ O ₂	7722-84-1	10 - 30%
Acetic Acid	CH ₃ COOH	64-19-7	5 - 10%
Water	H ₂ O	7732-18-5	Balance

Note: The exact composition can vary between different product formulations of **Oxonia Active**.^{[1][3]}

The physical and chemical properties of **Oxonia Active** are summarized in the table below.

Table 2: Physical and Chemical Properties of **Oxonia Active** Solution

Property	Value
Appearance	Colorless liquid ^[4]
Odor	Pungent, vinegar-like ^{[5][6]}
pH (1% solution)	2.5 - 4.0 ^[7]
Density (at 20°C)	1.08 - 1.12 g/cm ³ ^{[4][7]}
Viscosity (dynamic, at 20°C)	~1.7 mPas ^[4]
Flash Point	Not applicable, does not sustain combustion ^[5]
Solubility	Miscible with water in all proportions ^[4]

Stability and Reactivity

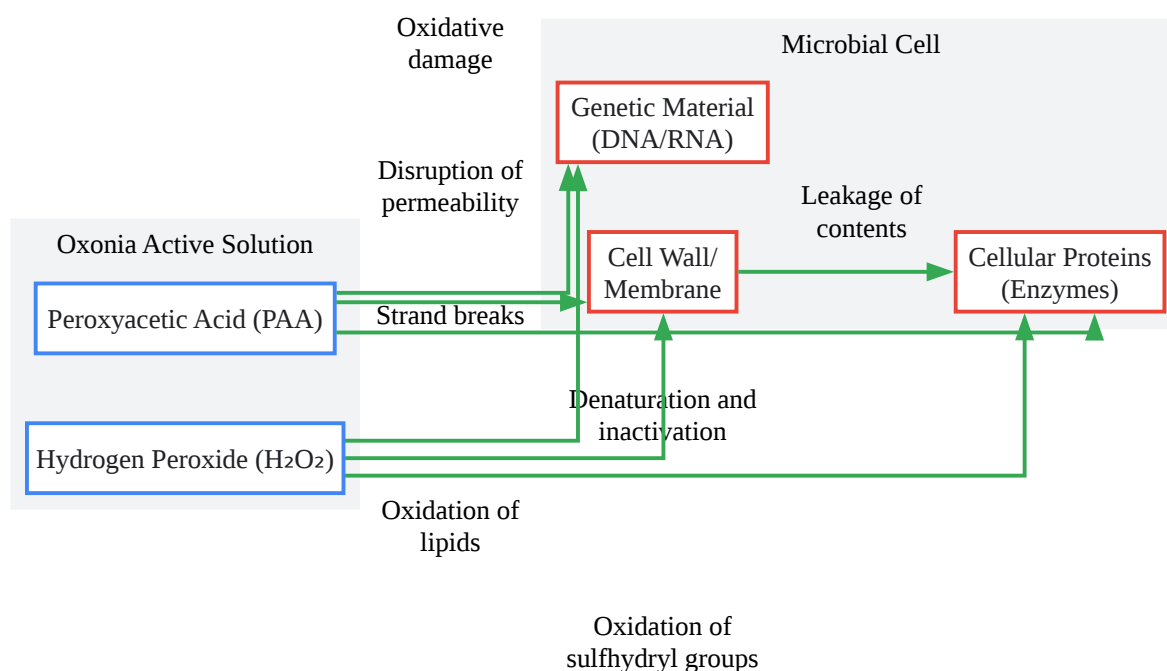
Stability: **Oxonia Active** solutions are inherently unstable and are in a constant state of equilibrium. The stability is influenced by factors such as temperature, pH, and the presence of impurities like heavy metal ions.^[8] For optimal stability, it is recommended to store the solution in a cool, well-ventilated area, away from direct sunlight and heat sources.^{[5][9]} Under recommended storage conditions (0 to 30°C), the product can have a shelf life of at least one year.^[4]

Reactivity: **Oxonia Active** is a strong oxidizing agent.^[5] It can react vigorously with combustible materials, reducing agents, and metals.^{[3][5]} Mixing with bleach or other chlorinated products should be avoided as it can lead to the release of toxic chlorine gas.^{[5][9]} The solution decomposes upon heating, which can lead to a pressure build-up in closed containers.^[5]

Biocidal Mechanism of Action

The primary biocidal mechanism of **Oxonia Active** is through oxidative stress. Peroxyacetic acid and hydrogen peroxide are potent oxidizing agents that disrupt the cellular structures of microorganisms, leading to cell death.[8][10]

The process can be visualized as a multi-step attack on the microbial cell:



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Biocidal mechanism of **Oxonia Active** on a microbial cell.

The oxidative attack begins with the disruption of the cell wall and membrane, leading to increased permeability and leakage of intracellular components.[8] Concurrently, the oxidizing species penetrate the cell and denature essential proteins and enzymes by oxidizing their sulfhydryl and sulfur bonds.[8] Finally, oxidative damage to the genetic material (DNA and RNA) inhibits replication and leads to cell death.

Biocidal Efficacy

Oxonia Active exhibits broad-spectrum antimicrobial activity against bacteria, fungi, yeasts, and viruses. Its efficacy is dependent on concentration, contact time, temperature, and the presence of organic load.

Table 3: Bactericidal Efficacy of **Oxonia Active** (EN 1276)

Test Organism	Concentration (%)	Contact Time (min)	Temperature (°C)	Log Reduction
Staphylococcus aureus	0.05	5	20	>5
Pseudomonas aeruginosa	0.05	5	20	>5
Escherichia coli	0.05	5	20	>5
Enterococcus hirae	0.05	5	20	>5

Data based on typical results from EN 1276 testing under clean conditions.[\[4\]](#)

Table 4: Fungicidal and Yeasticidal Efficacy of **Oxonia Active** (EN 1650)

Test Organism	Concentration (%)	Contact Time (min)	Temperature (°C)	Log Reduction
Candida albicans	0.25 - 0.5	15	20	>4
Aspergillus brasiliensis	4.0	15	20	>4

Data based on typical results from EN 1650 testing under clean conditions.[\[4\]](#)

Material Compatibility

The compatibility of **Oxonia Active** with various materials is a critical consideration in its application.

Table 5: Material Compatibility of **Oxonia Active** Solution

Material Category	Compatible	Conditionally Compatible (Short-term exposure)	Incompatible
Metals	Austenitic Stainless Steel (e.g., 304, 316), Aluminum, Tinned Iron[4][7]	Mild Steel, Copper and its alloys, Galvanized Iron[4]	---
Plastics	Polyethylene (PE), Polypropylene (PP), Polyvinyl Chloride (PVC), Polytetrafluoroethylene (PTFE), Polyvinylidene Fluoride (PVDF)[4]	---	---
Elastomers	Suitability should be tested on a case-by-case basis.[4]	---	---

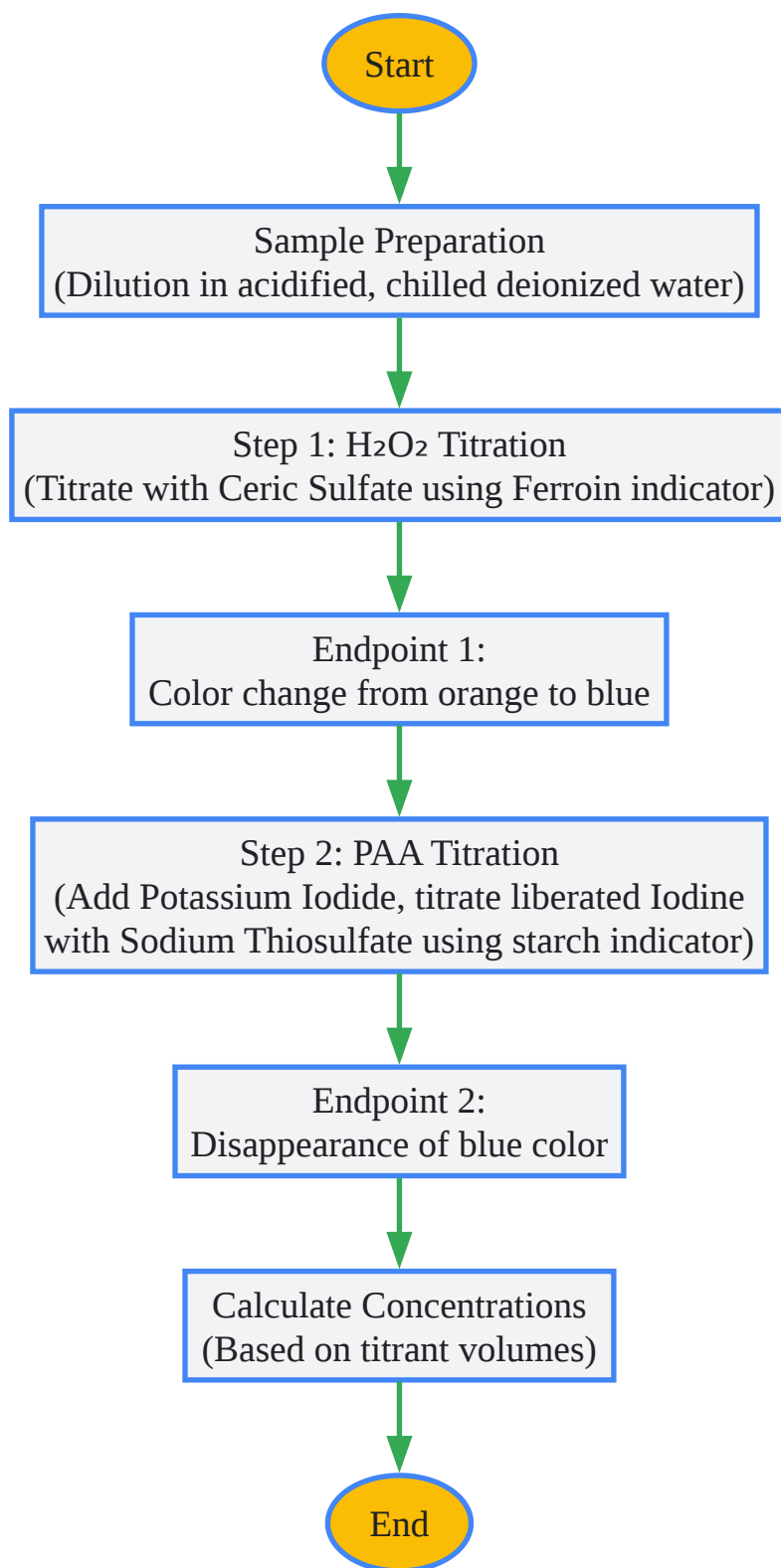
Note: The stability of the sanitizing solution can be impaired with conditionally compatible materials. Pitting corrosion can occur with static solutions, high chloride content, and high temperatures.[4]

Experimental Protocols

The following sections detail the methodologies for key experiments related to the evaluation of **Oxonia Active**.

Determination of Peroxyacetic Acid and Hydrogen Peroxide Concentration

A common method for determining the concentration of PAA and H_2O_2 in solution is through a two-step redox titration.



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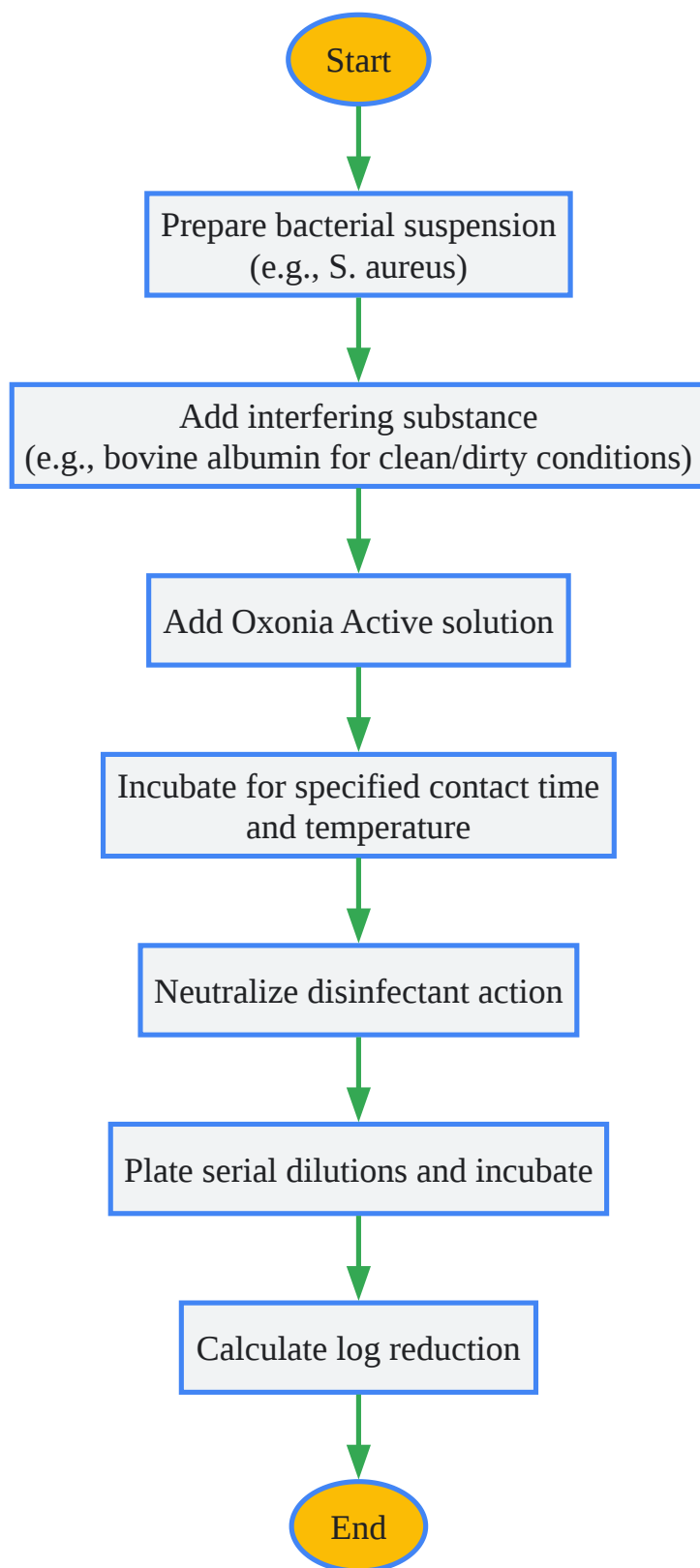
Workflow for the determination of PAA and H₂O₂ concentration.

Methodology:

- **Sample Preparation:** A known volume of the **Oxonia Active** solution is diluted in chilled, deionized water, and the solution is acidified (e.g., with sulfuric acid).
- **Hydrogen Peroxide Titration:** The solution is titrated with a standardized solution of ceric sulfate in the presence of a ferroin indicator. The endpoint is a color change from orange to blue. The volume of titrant used is proportional to the H_2O_2 concentration.
- **Peroxyacetic Acid Titration:** To the same solution, potassium iodide is added. The PAA oxidizes the iodide to iodine. The liberated iodine is then titrated with a standardized solution of sodium thiosulfate, typically using a starch indicator. The endpoint is the disappearance of the blue color. The volume of thiosulfate used is proportional to the PAA concentration.

Evaluation of Bactericidal Efficacy (Based on EN 1276)

This quantitative suspension test evaluates the bactericidal activity of chemical disinfectants.



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Experimental workflow for EN 1276 bactericidal efficacy test.

Methodology:

- A suspension of the test bacteria is prepared in a solution containing an interfering substance that simulates clean or dirty conditions.
- The **Oxonia Active** solution at the desired concentration is added to the bacterial suspension.
- The mixture is maintained at a specified temperature for a defined contact time.
- The action of the disinfectant is neutralized.
- The number of surviving bacteria is determined by plate count.
- The log reduction in viable counts is calculated. A 5-log reduction is typically required for a pass under this standard.

Evaluation of Fungicidal and Yeasticidal Efficacy (Based on EN 1650)

This quantitative suspension test is similar to EN 1276 but is used for fungi and yeasts.

Methodology:

- A suspension of the test fungus or yeast is prepared.
- The **Oxonia Active** solution is added to the microbial suspension.
- The mixture is incubated for the specified contact time and at the defined temperature.
- The disinfectant is neutralized.
- The number of surviving fungi or yeasts is enumerated.
- The log reduction is calculated. A 4-log reduction is generally required for a pass.

Material Compatibility Testing

Metals (Based on ASTM G31):

- Test coupons of the metal of interest are prepared with a defined surface area and finish.
- The initial weight of the coupons is accurately measured.
- The coupons are immersed in the **Oxonia Active** solution at a specified temperature for a defined period.
- After immersion, the coupons are removed, cleaned to remove any corrosion products, and re-weighed.
- The corrosion rate is calculated based on the weight loss, surface area, and immersion time.

Plastics (Based on ISO 175):

- Test specimens of the plastic material are prepared to standard dimensions.
- The initial mass, dimensions, and relevant physical properties (e.g., tensile strength, hardness) of the specimens are measured.
- The specimens are fully immersed in the **Oxonia Active** solution for a specified duration and at a defined temperature.
- After immersion, the specimens are removed, dried, and their mass, dimensions, and physical properties are re-measured.
- The changes in these properties are reported to assess the effect of the chemical on the plastic.

Conclusion

Oxonia Active is a potent, broad-spectrum disinfectant with a well-understood, oxidative mechanism of action. Its efficacy is well-documented against a range of microorganisms. However, its reactivity and stability require careful handling and storage. The provided data and experimental protocols offer a robust framework for the scientific evaluation and application of this important biocidal solution.

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